

# Proper Disposal of N-(2-methoxyethyl)-N-methylglycine: A Step-by-Step Guide

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## Compound of Interest

Compound Name: *N*-(2-methoxyethyl)-*N*-methylglycine

Cat. No.: B15542417

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This guide provides essential safety and logistical information for the proper disposal of **N-(2-methoxyethyl)-N-methylglycine**, ensuring the safety of laboratory personnel and environmental protection. The following procedures have been compiled to offer clear, step-by-step instructions for researchers, scientists, and drug development professionals.

## I. Chemical and Physical Properties

A summary of the key quantitative data for **N-(2-methoxyethyl)-N-methylglycine** is presented below.

Property	Value
Molecular Formula	C6H13NO3
Molecular Weight	147.18 g/mol
Purity	97%
Appearance	White solid, crystalline powder
Odor	Odorless
Melting Point	173 - 177 °C / 343.4 - 350.6 °F
Solubility in Water	Soluble
Flash Point	>176.67 °C / >350 °F (Closed cup)[1]

## II. Hazard Assessment and Personal Protective Equipment (PPE)

While **N-(2-methoxyethyl)-N-methylglycine** is not classified as a hazardous substance or mixture under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200), it is crucial to handle it with care to avoid potential irritation and ensure personal safety.<sup>[1]</sup>

Potential Hazards:

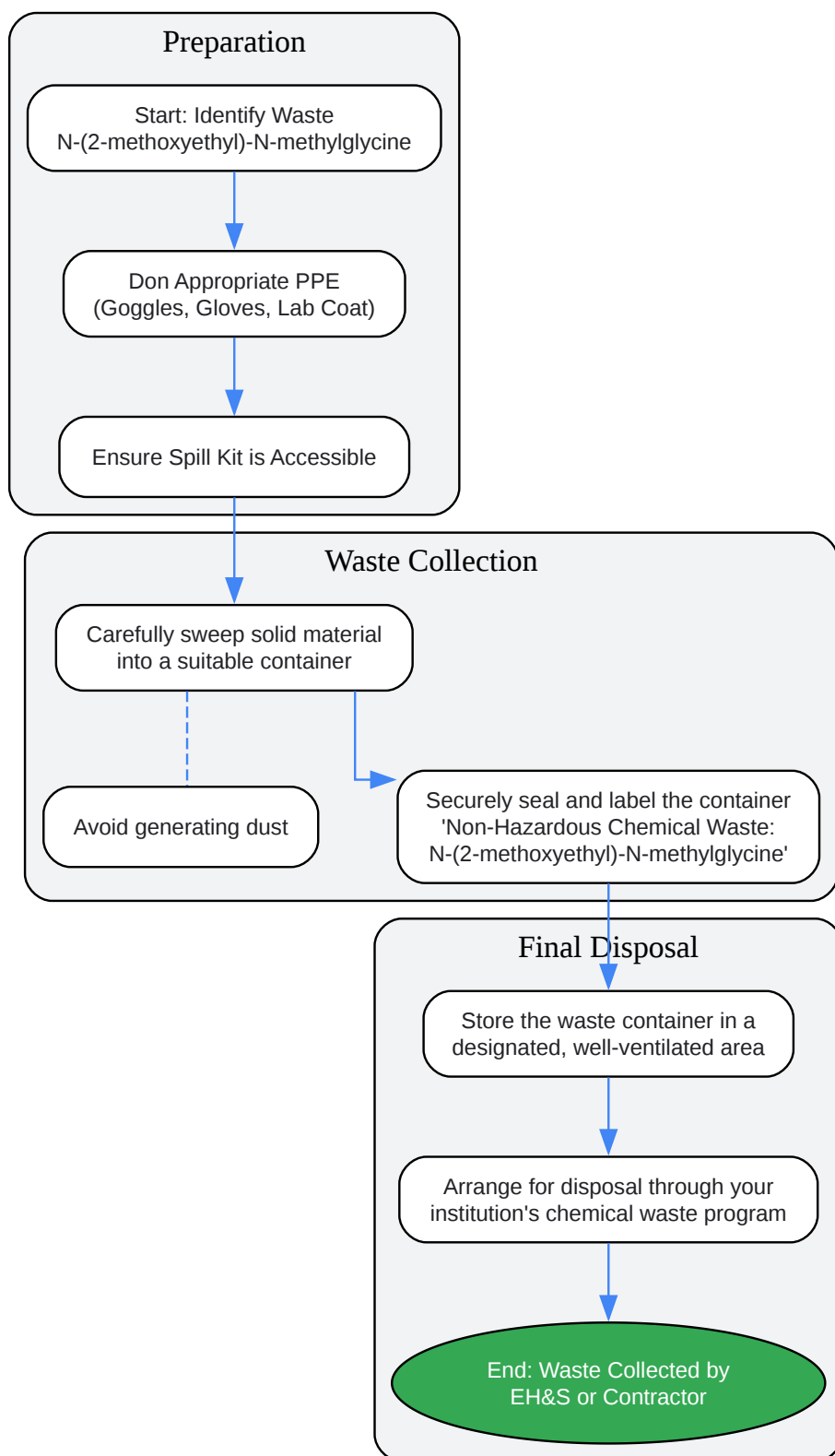
- May be harmful if swallowed.
- Causes eye irritation.
- May cause skin irritation upon prolonged contact.
- Inhalation of dust may cause respiratory tract irritation.

Required Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.
- Body Protection: Wear appropriate protective clothing to prevent skin exposure.
- Respiratory Protection: Under normal use conditions with adequate ventilation, no respiratory protection is typically needed. However, if dust formation is likely, a NIOSH/MSHA approved respirator is recommended.

## III. Step-by-Step Disposal Protocol

Follow this workflow for the safe disposal of **N-(2-methoxyethyl)-N-methylglycine**.



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Figure 1. Disposal workflow for *N*-(2-methoxyethyl)-*N*-methylglycine.

### Detailed Steps:

- Preparation:
  - Clearly identify the waste as **N-(2-methoxyethyl)-N-methylglycine**.
  - Put on the required personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
  - Ensure that a chemical spill kit is readily available in the vicinity.
- Waste Collection:
  - For solid waste, carefully sweep up and shovel the material into a suitable container for disposal.
  - Take precautions to avoid the formation of dust during collection.
  - For liquid solutions, absorb the material with an inert, non-combustible absorbent material (e.g., vermiculite, sand, or earth), and then place it into a suitable container for chemical waste.
  - Do not empty into drains or release into the environment.
- Container Labeling:
  - Securely close the waste container.
  - Clearly label the container with its contents: "Non-Hazardous Chemical Waste: **N-(2-methoxyethyl)-N-methylglycine**". Include the approximate quantity.
- Storage and Final Disposal:
  - Store the sealed waste container in a designated, dry, cool, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
  - Follow your institution's specific procedures for chemical waste disposal. This typically involves contacting the Environmental Health and Safety (EH&S) department to arrange

for pickup.

## IV. Spill and Emergency Procedures

In the event of a spill or accidental exposure, follow these procedures:

- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing.
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.
- Inhalation: If dust is inhaled, remove the individual to fresh air.
- Ingestion: Clean the mouth with water and seek medical attention.
- Large Spills: Evacuate the area. Wear appropriate PPE and contain the spill. Sweep up the material and place it in a suitable container for disposal. Prevent the material from entering drains.

By adhering to these procedures, you can ensure the safe and responsible disposal of **N-(2-methoxyethyl)-N-methylglycine**, minimizing risks to personnel and the environment. Always consult your institution's specific safety and disposal guidelines.

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## References

- 1. spectrumchemical.com [spectrumchemical.com]
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